

Application Notes and Protocols for the Gas Chromatographic Analysis of Propylenethiourea (PTU)

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Compound of Interest

Compound Name: *Propineb*

Cat. No.: *B166679*

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Abstract

This document provides a detailed application note and protocol for the determination of Propylenethiourea (PTU), a primary metabolite of the fungicide **Propineb**. Due to its polarity and low volatility, direct analysis of PTU by gas chromatography (GC) is challenging. This protocol, therefore, details a derivatization procedure to enhance volatility, followed by sensitive and selective quantification using GC coupled with mass spectrometry (GC-MS). The methodologies presented are compiled from established analytical practices for similar compounds and are intended to provide a robust framework for the routine monitoring and risk assessment of **Propineb** residues in various matrices.

Introduction

Propineb is a dithiocarbamate fungicide widely used in agriculture. Its metabolite, Propylenethiourea (PTU), is of toxicological concern due to its potential goitrogenic and carcinogenic properties. Consequently, sensitive and reliable analytical methods are required for the detection and quantification of PTU residues in food and environmental samples. While liquid chromatography (LC) methods are common, gas chromatography offers high separation efficiency and, when coupled with mass spectrometry, provides excellent selectivity and sensitivity.

A critical step in the GC analysis of polar analytes like PTU is derivatization, a process that chemically modifies the compound to increase its volatility and thermal stability. This application note describes a comprehensive method involving sample extraction, cleanup, derivatization, and subsequent GC-MS analysis.

Experimental Protocols

Sample Preparation: Extraction and Cleanup

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a common and effective approach for extracting PTU from complex matrices such as fruits and vegetables.

Materials:

- Homogenized sample (e.g., fruit, vegetable)
- Acetonitrile (ACN)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- Graphitized Carbon Black (GCB)
- Centrifuge tubes (50 mL)
- Centrifuge

Protocol:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Shake vigorously for 1 minute.

- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl .
- Immediately shake for 1 minute to prevent the formation of MgSO_4 clumps.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the supernatant (acetonitrile layer) to a new 15 mL centrifuge tube containing 150 mg of PSA and 150 mg of anhydrous MgSO_4 . For samples with high pigment content, 50 mg of GCB can also be added.
- Vortex for 30 seconds.
- Centrifuge at 4000 rpm for 5 minutes.
- The resulting supernatant is ready for derivatization.

Derivatization Protocol

To enable GC analysis, the active hydrogens in the PTU molecule are replaced with a less polar functional group. Trifluoroacetylation is a common and effective derivatization technique for compounds containing amine and thiol groups.

Materials:

- Clean, dry glass reaction vial with a screw cap
- Extracted sample supernatant
- Trifluoroacetic Anhydride (TFAA)
- Pyridine (as a catalyst and acid scavenger)
- Ethyl acetate
- Nitrogen evaporator

Protocol:

- Transfer 1 mL of the cleaned-up sample extract into a reaction vial.

- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Add 100 µL of ethyl acetate to redissolve the residue.
- Add 50 µL of pyridine and 100 µL of TFAA to the vial.
- Seal the vial tightly and heat at 70°C for 30 minutes in a heating block or water bath.
- After cooling to room temperature, evaporate the excess reagent and solvent under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of iso-octane for GC-MS analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Instrumentation: A gas chromatograph equipped with a mass selective detector is used for the analysis of the derivatized PTU.

GC Conditions:

Parameter	Value
GC Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Injector Temperature	250°C
Injection Mode	Splitless (1 µL injection volume)
Carrier Gas	Helium at a constant flow of 1.2 mL/min

| Oven Program | Initial temperature of 80°C, hold for 1 min, ramp at 15°C/min to 280°C, hold for 5 min |

MS Conditions:

Parameter	Value
Ion Source Temp.	230°C
Electron Energy	70 eV
Scan Mode	Selected Ion Monitoring (SIM)

| Monitored Ions | To be determined based on the mass spectrum of the PTU-TFA derivative. Likely fragments would include the molecular ion and characteristic fragment ions resulting from the loss of CF₃ or other moieties. |

Data Presentation

The following table summarizes quantitative data for PTU analysis from various studies. It is important to note that the methodologies may differ, and direct comparison should be made with caution.

Parameter	Value	Matrix	Method	Reference
Limit of Detection (LOD)	0.0015 - 0.0033 mg/kg	Banana and Soil	GC-FPD and LC-MS/MS	[1]
Limit of Quantification (LOQ)	0.005 - 0.01 mg/kg	Banana and Soil	GC-FPD and LC-MS/MS	[1]
Recovery	75.3% - 115.4%	Banana and Soil	GC-FPD and LC-MS/MS	[1]
Relative Standard Deviation (RSD)	1.3% - 11.1%	Banana and Soil	GC-FPD and LC-MS/MS	[1]

Visualizations

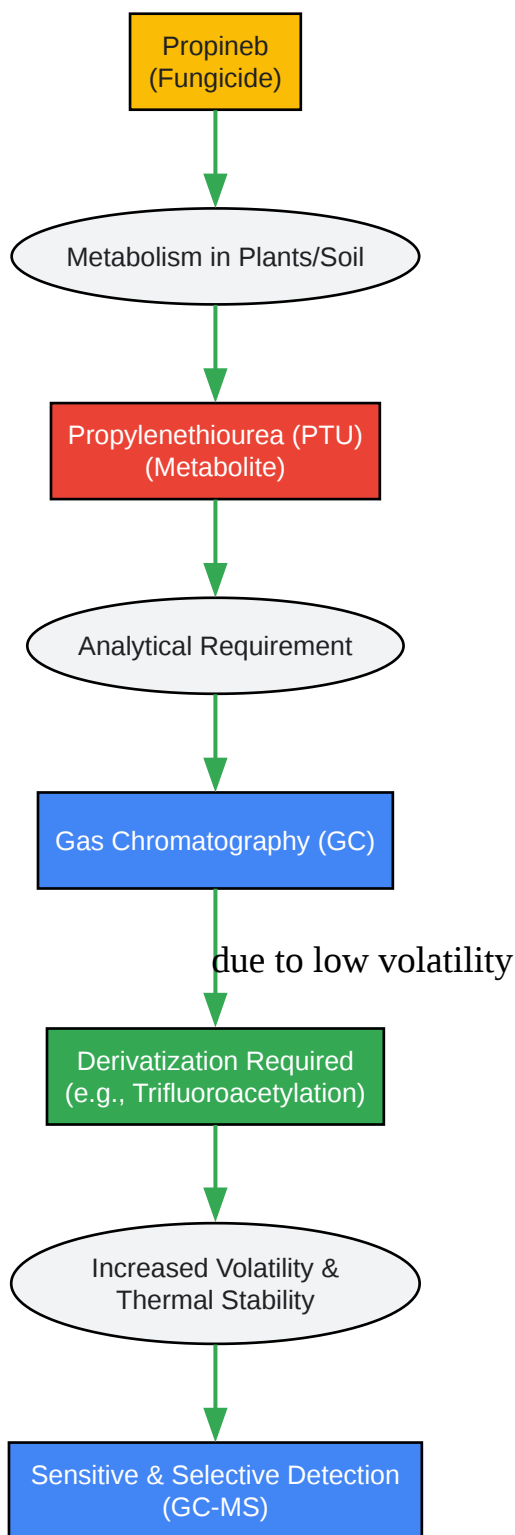
Experimental Workflow



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Caption: Experimental workflow for the GC-MS analysis of PTU.

Signaling Pathway (Logical Relationship)



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Caption: Logical relationship from **Propineb** to PTU analysis by GC-MS.

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References

- 1. scispace.com [scispace.com]
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